

Application Note: HPLC Analysis of Cholecystokinin (26-33) (Free Acid) Purity

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Compound of Interest

Compound Name: Cholecystokinin (26-33) (free acid)

Cat. No.: B15597353

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Cholecystokinin (26-33) (CCK-8), in its non-sulfated free acid form, is a biologically active peptide fragment of cholecystokinin. It is a valuable tool in neuroscience and gastrointestinal research. The purity of synthetic peptides is critical for obtaining accurate and reproducible results in research and for ensuring safety and efficacy in therapeutic applications.^{[1][2]} High-Performance Liquid Chromatography (HPLC) is a primary method for assessing the purity of synthetic peptides, capable of separating the target peptide from various impurities that may arise during synthesis.^{[2][3]} These impurities can include truncated or deletion sequences, products of incomplete deprotection, or side-products from the synthesis process.^[2] This application note provides a detailed protocol for the purity analysis of **Cholecystokinin (26-33) (free acid)** using reversed-phase HPLC (RP-HPLC).

Experimental Protocols

This section details the methodology for determining the purity of **Cholecystokinin (26-33) (free acid)** by RP-HPLC.

1. Instrumentation and Materials

- HPLC System: A gradient-capable HPLC system equipped with a UV detector.
- Chromatography Column: A C18 reversed-phase column (e.g., 4.6 x 250 mm, 5 µm particle size) is recommended for peptide separations.
- Chemicals and Reagents:
 - Acetonitrile (ACN), HPLC grade
 - Water, HPLC grade
 - Trifluoroacetic acid (TFA), HPLC grade
 - **Cholecystokinin (26-33) (free acid)** reference standard and sample for analysis.

2. Preparation of Mobile Phases

- Mobile Phase A (Aqueous): 0.1% (v/v) TFA in HPLC-grade water.
- Mobile Phase B (Organic): 0.1% (v/v) TFA in HPLC-grade acetonitrile.

3. Sample Preparation

- Standard Solution: Accurately weigh a small amount of **Cholecystokinin (26-33) (free acid)** reference standard and dissolve it in Mobile Phase A to a final concentration of 1 mg/mL.
- Sample Solution: Prepare the sample for analysis in the same manner as the standard solution, dissolving it in Mobile Phase A to a final concentration of 1 mg/mL.
- Filtration: Filter both the standard and sample solutions through a 0.45 µm syringe filter before injection to remove any particulate matter.

4. Chromatographic Conditions

The following are recommended starting conditions and may require optimization for specific HPLC systems and columns.

Parameter	Condition
Column	C18, 4.6 x 250 mm, 5 µm
Mobile Phase A	0.1% TFA in Water
Mobile Phase B	0.1% TFA in Acetonitrile
Gradient	5% to 65% B over 30 minutes
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Detection Wavelength	214 nm
Injection Volume	20 µL

5. System Suitability

Before sample analysis, perform a system suitability test by injecting the standard solution multiple times (e.g., n=5). The system is deemed suitable for analysis if the relative standard deviation (RSD) for the peak area and retention time of the main peak is less than 2.0%.

6. Data Analysis

The purity of the **Cholecystokinin (26-33) (free acid)** sample is calculated based on the area percent of the main peak relative to the total area of all peaks in the chromatogram.

$$\text{Purity (\%)} = (\text{Area of Main Peak} / \text{Total Area of All Peaks}) \times 100$$

Data Presentation

The quantitative data from the HPLC analysis should be summarized in a clear and structured table for easy comparison and interpretation.

Table 1: HPLC Purity Analysis Results for **Cholecystokinin (26-33) (Free Acid)**

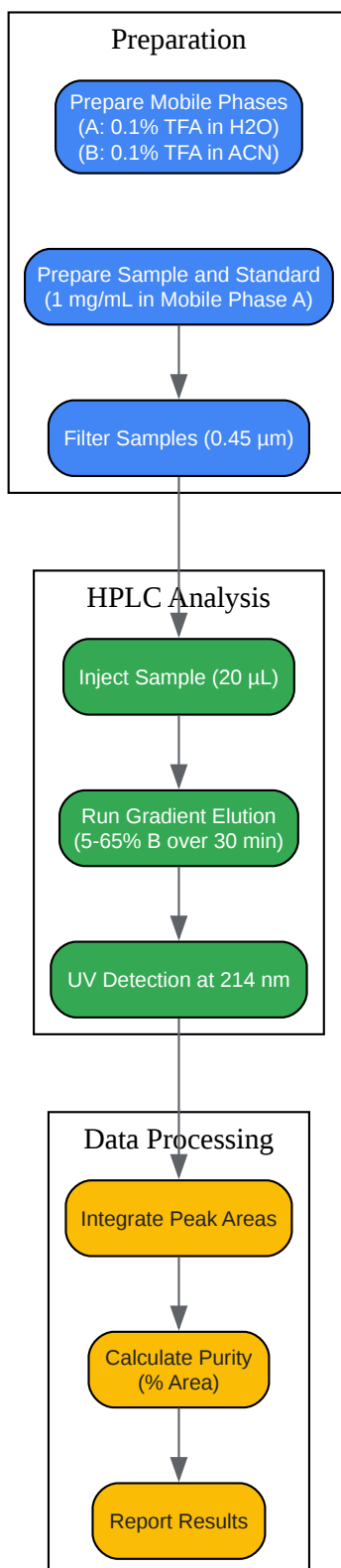
Sample ID	Retention Time (min)	Peak Area	Purity (%)
Reference Standard	15.2	1,250,000	99.5
Sample Lot A	15.1	1,235,000	98.8
Sample Lot B	15.3	1,210,000	97.5

Acceptance Criteria

The acceptance criteria for peptide purity can vary depending on the intended use. For research purposes, a purity of >95% is often acceptable. For clinical applications, a higher purity of ≥98% is typically required.[\[1\]](#)[\[4\]](#)[\[5\]](#)

Mandatory Visualization

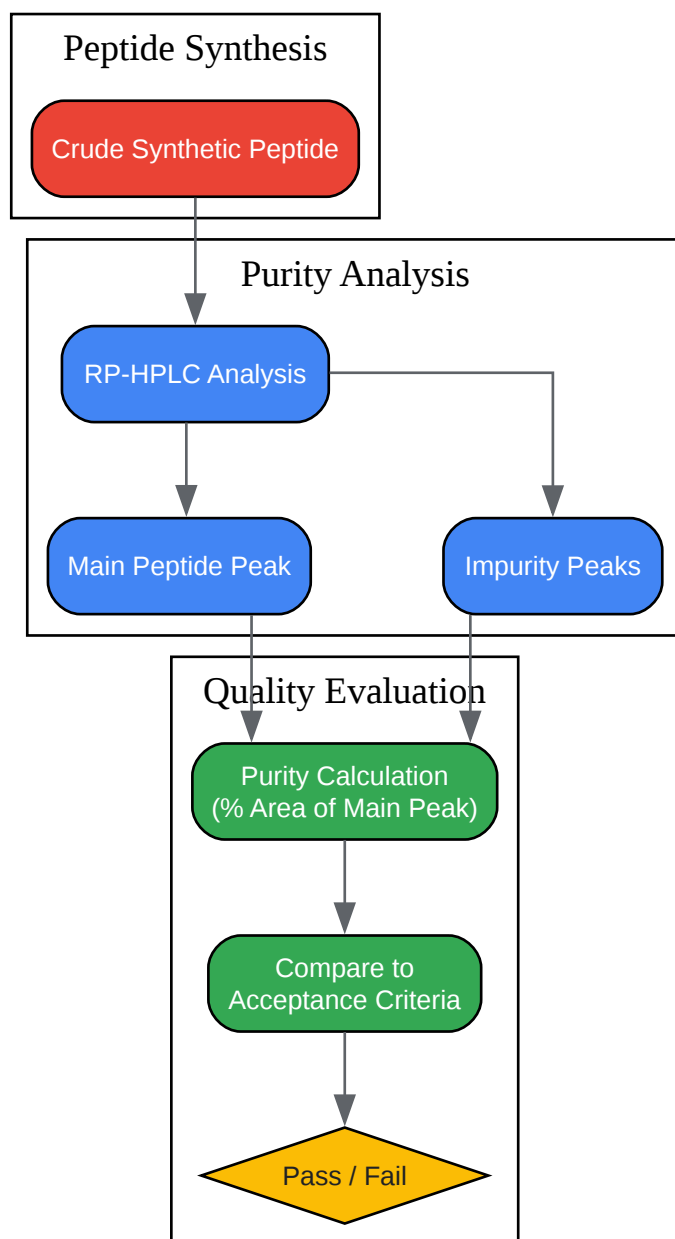
The following diagram illustrates the experimental workflow for the HPLC analysis of **Cholecystokinin (26-33) (free acid)** purity.



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HPLC Analysis Workflow

The following diagram illustrates the logical relationship in assessing peptide purity.



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